

Predicted pKa and ionization behavior of Dlin-MeOH

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Compound of Interest

Compound Name: *Dlin-MeOH*

Cat. No.: *B10856944*

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An In-depth Technical Guide on the pKa and Ionization Behavior of Dlin-Family Lipids for LNP Formulation

Introduction

The development of lipid nanoparticles (LNPs) for nucleic acid delivery has been significantly influenced by the design of ionizable lipids. These lipids are critical as their charge state, which is dependent on pH, governs both the encapsulation of nucleic acid cargo and its subsequent release into the cell cytoplasm. A common misconception arises with compounds like **Dlin-MeOH**. While belonging to the broader "Dlin" family of lipids, **Dlin-MeOH** is structurally an alcohol. As such, it does not possess the pH-responsive tertiary amine group that is the hallmark of a functional ionizable lipid. This guide will clarify the properties of **Dlin-MeOH**, contrast it with true ionizable lipids from the Dlin family, and provide a detailed overview of the pKa, ionization behavior, and experimental characterization of these crucial drug delivery components.

Dlin-MeOH: Structure and Predicted Ionization

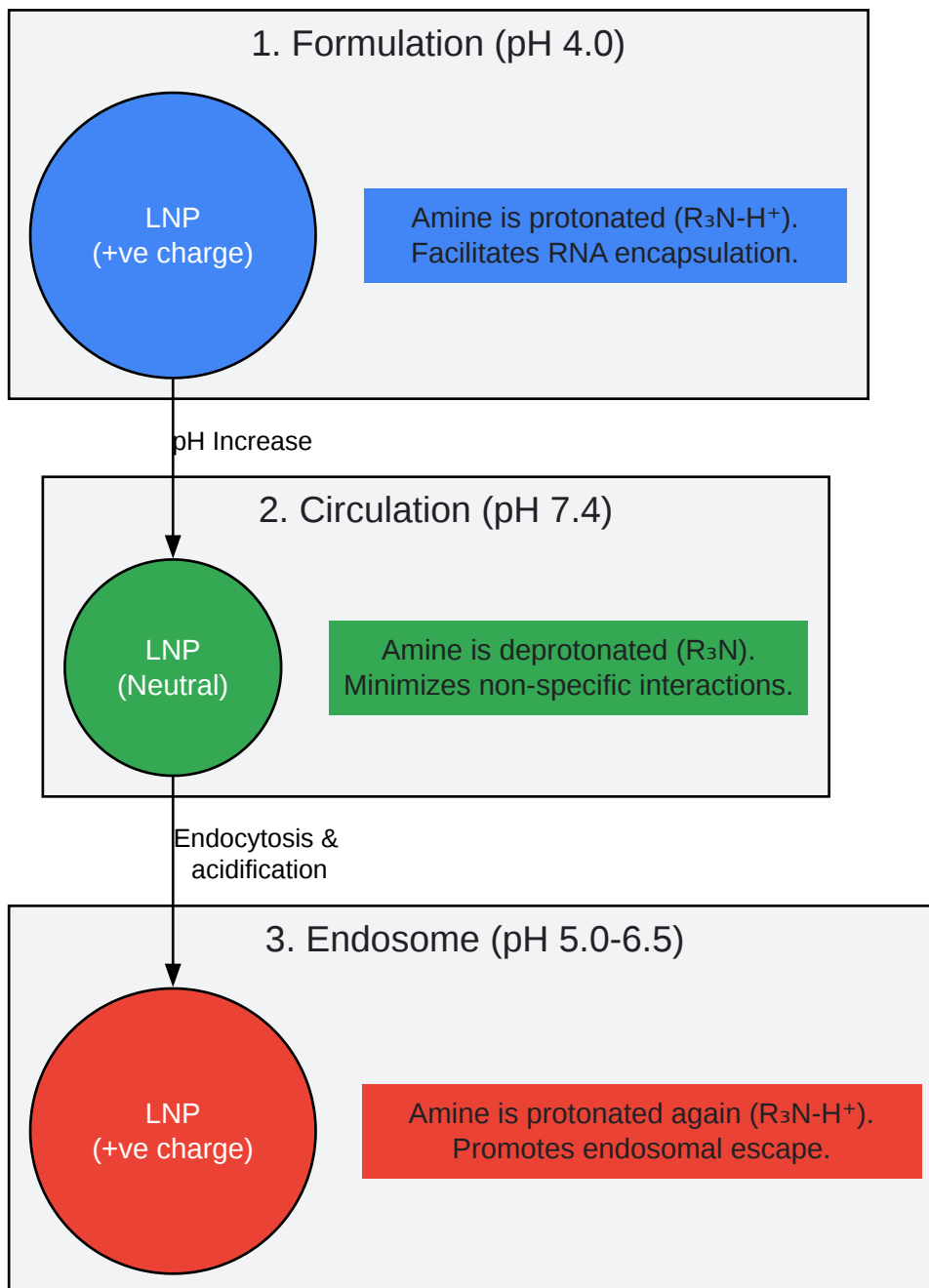
Dlin-MeOH, chemically known as (6Z,9Z,28Z,31Z)-heptatriaconta-6,9,28,31-tetraen-19-ol, is a lipid molecule containing a central hydroxyl (-OH) group[1]. Due to this functional group, it is classified as an alcohol.

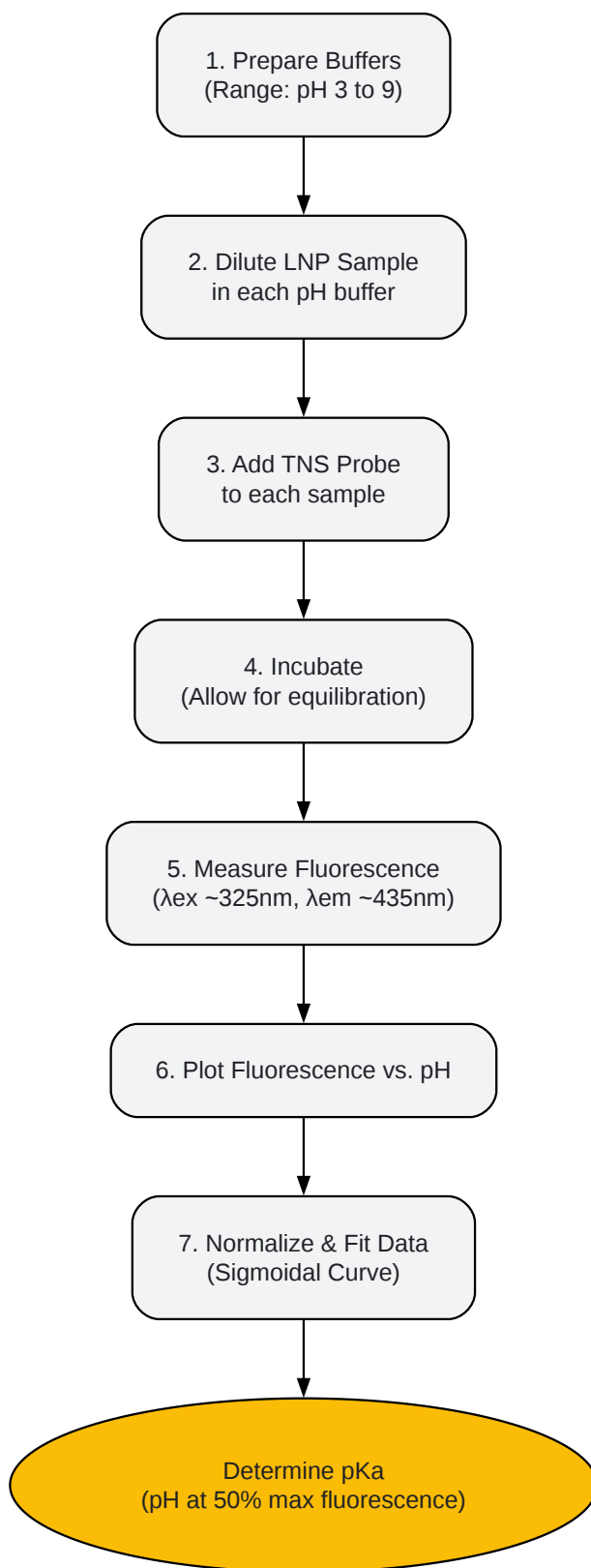
The pKa of an alcohol is typically in the range of 16-18, which is the pH at which its hydroxyl group would be deprotonated. This pKa value is far outside the physiological pH range

(approximately 7.4) and the acidic environment of the endosome (pH 5.0-6.5). Consequently, **Dlin-MeOH** remains in a neutral, non-ionized state under all biological conditions and is not suitable for use as a pH-responsive ionizable lipid in LNP formulations for endosomal escape. Its utility is more likely as a synthetic precursor for other lipids.

The key distinction lies in the functional group responsible for ionization. Effective ionizable lipids, such as DLin-MC3-DMA, contain a tertiary amine that can be protonated and deprotonated within a narrow pH range, a property **Dlin-MeOH** lacks.

Ionization States of an LNP with DLin-MC3-DMA





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References

- 1. Dlin-MeOH | C₃₇H₆₈O | CID 44468963 - PubChem [pubchem.ncbi.nlm.nih.gov]
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